

Application of Deuterated TBEP as an Internal Standard in Food Packaging Safety Studies

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Application Note & Protocol

Introduction

Tris(2-butoxyethyl) phosphate (TBEP) is an organophosphate ester utilized as a plasticizer and flame retardant in various consumer products, including some food packaging materials.[1][2] Due to its potential for migration from packaging into foodstuffs and its suspected hepatotoxic and carcinogenic properties, monitoring TBEP levels in food contact materials is crucial for ensuring consumer safety.[3] This document outlines the application of its deuterated analog, TBEP-d27, as an internal standard for the accurate quantification of TBEP in migration studies from food packaging.

The use of a deuterated internal standard like TBEP-d27 is a well-established analytical technique to improve the accuracy and precision of quantification by correcting for analyte loss during sample preparation and instrumental analysis. TBEP-d27 is an ideal internal standard for TBEP analysis as it shares very similar chemical and physical properties with the non-deuterated TBEP, but it is distinguishable by mass spectrometry due to its higher mass.

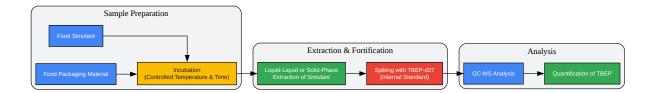
Key Applications

 Migration Studies: Quantifying the migration of TBEP from food packaging materials into food simulants.



- Food Safety and Risk Assessment: Providing accurate data for exposure assessment and risk characterization of TBEP from dietary sources.
- Quality Control: Ensuring compliance of food packaging materials with regulatory limits for TBEP.

Experimental Workflow for TBEP Migration and Analysis



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Caption: Experimental workflow for the determination of TBEP migration from food packaging.

Protocols

Migration Study Protocol

This protocol is a general guideline for simulating the migration of TBEP from plastic food packaging into food simulants, based on established methodologies for food contact material testing.[4][5][6]

Materials:

- Food packaging material sample
- Food simulants (e.g., 10% ethanol for aqueous foods, 50% ethanol for alcoholic foods, and olive oil or Miglyol 812 for fatty foods)



- Migration cells or glass containers
- Incubator or oven
- Glassware (pipettes, flasks, etc.)
- Solvents for extraction (e.g., n-hexane, dichloromethane)
- TBEP-d27 internal standard solution
- TBEP calibration standards

Procedure:

- Sample Preparation: Cut the food packaging material into pieces of a known surface area (e.g., 1 dm²).
- Migration Cell Assembly: Place the packaging sample in a migration cell or glass container
 and add a known volume of the selected food simulant, ensuring the entire surface of the
 sample is in contact with the simulant.
- Incubation: Seal the migration cell and incubate at a specified temperature and duration to simulate the intended use of the packaging (e.g., 10 days at 40°C for long-term storage at room temperature, or 2 hours at 70°C for hot-fill applications).
- Sample Collection: After incubation, cool the simulant to room temperature and transfer it to a clean container for extraction.

Analytical Protocol for TBEP Quantification by GC-MS

This protocol details the analysis of TBEP in the food simulant using Gas Chromatography-Mass Spectrometry (GC-MS) with TBEP-d27 as an internal standard.

Procedure:

Extraction:



- Aqueous Simulants (10% and 50% Ethanol): Perform a liquid-liquid extraction. To a known volume of the simulant, add a specific amount of TBEP-d27 internal standard solution.
 Extract the sample twice with a suitable organic solvent (e.g., dichloromethane). Combine the organic layers and concentrate them under a gentle stream of nitrogen.
- Fatty Food Simulant (Olive Oil/Miglyol): Perform a solvent extraction followed by solid-phase extraction (SPE) for cleanup. Dilute a known amount of the oil simulant in a non-polar solvent like n-hexane and spike with the TBEP-d27 internal standard. Pass the solution through an appropriate SPE cartridge (e.g., silica gel) to remove the fatty matrix. Elute the TBEP and TBEP-d27 with a more polar solvent mixture. Concentrate the eluate.
- Instrumental Analysis (GC-MS):
 - Gas Chromatograph (GC) Conditions:
 - Column: A non-polar or semi-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μm).
 - Injector: Splitless mode at 280°C.
 - Oven Program: Start at 80°C, hold for 1 minute, ramp to 280°C at 10°C/min, and hold for 10 minutes.
 - Carrier Gas: Helium at a constant flow rate.
 - Mass Spectrometer (MS) Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity.
 - Ions to Monitor:
 - TBEP: Select characteristic ions (e.g., m/z 99, 155, 283).
 - TBEP-d27: Select corresponding ions with a mass shift of +27 (e.g., m/z 126, 182, 310).



· Quantification:

- Prepare a calibration curve using TBEP standards of known concentrations, with each standard containing the same fixed amount of TBEP-d27 internal standard.
- Calculate the ratio of the peak area of TBEP to the peak area of TBEP-d27 for each standard and sample.
- Plot the peak area ratio against the concentration of the TBEP standards to generate a calibration curve.
- Determine the concentration of TBEP in the sample by interpolating its peak area ratio from the calibration curve.

Data Presentation

The following table presents hypothetical migration data for TBEP from a plastic food container into different food simulants, demonstrating how results would be structured.

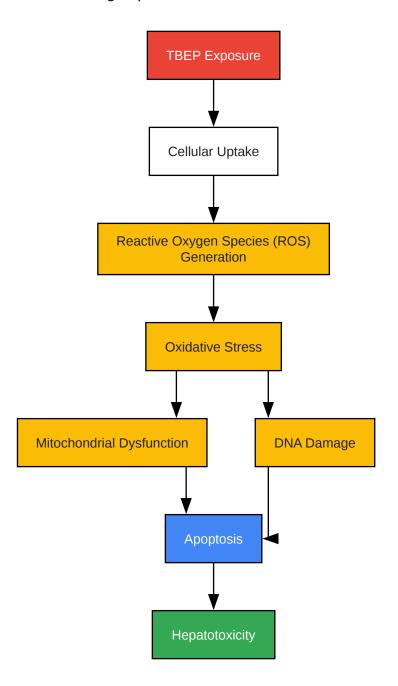
Food Simulant	Incubation Conditions	TBEP Concentration (μg/L)	Specific Migration (μg/dm²)
10% Ethanol (Simulant A)	10 days at 40°C	5.2	0.87
50% Ethanol (Simulant D1)	10 days at 40°C	12.8	2.13
Olive Oil (Simulant D2)	10 days at 40°C	45.6	7.60
3% Acetic Acid (Simulant B)	2 hours at 70°C	8.1	1.35

Signaling Pathway Diagram

While TBEP is not known to directly target a specific signaling pathway in the context of food packaging safety evaluation, its toxicological profile suggests potential interactions with cellular



stress and toxicity pathways. The diagram below illustrates a generalized cellular response to a chemical stressor like TBEP, leading to potential adverse outcomes.



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Caption: Generalized pathway of TBEP-induced cellular toxicity.

Conclusion



The use of TBEP-d27 as an internal standard is essential for the reliable quantification of TBEP migration from food packaging materials. The protocols outlined provide a framework for conducting such safety assessments. Accurate measurement of TBEP migration is a critical step in evaluating potential human exposure and ensuring that food packaging materials do not pose a risk to consumer health. Further toxicological studies are necessary to fully elucidate the specific mechanisms of TBEP toxicity.

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